

Application Note: Preparation of 4-Bromoamphetamine HCl Stock Solutions for Neurotoxicological Research

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Compound of Interest

Compound Name: *1-(4-Bromophenyl)propan-2-amine hydrochloride*
Cat. No.: *B164123*

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Part 1: Executive Safety & Regulatory Directive

WARNING: NEUROTOXIC AGENT 4-Bromoamphetamine (4-BA, also known as PBA) is a potent, long-lasting selective serotonergic neurotoxin. Unlike therapeutic amphetamines, 4-BA causes rapid and often permanent depletion of 5-HT (serotonin) and destruction of 5-HT axon terminals.

- Usage Restriction: This protocol is strictly for laboratory animal research (e.g., rodent models of serotonin depletion) or forensic analysis. It is NOT for human administration or therapeutic development.^[1]
- Regulatory Status: 4-BA is a controlled substance in many jurisdictions (e.g., Schedule I in the UK/US or analogue thereof). Researchers must verify local licensure (e.g., DEA Schedule I registration) before handling.
- Handling: All solid handling must occur within a certified chemical fume hood or glovebox to prevent inhalation of particulate matter.

Part 2: Physicochemical & Stoichiometric Data

To ensure reproducible dosing in in vivo studies, precise correction for the hydrochloride salt form is mandatory.

Compound Specifications

Parameter	Value	Notes
Compound Name	4-Bromoamphetamine Hydrochloride	(±)-4-Bromo-α-methylbenzeneethanamine HCl
CAS Number	58400-88-7	Hydrochloride salt
Molecular Formula	C ₉ H ₁₂ BrN[2][3][4][5][6][7][8] · HCl	
Molecular Weight (Salt)	250.57 g/mol	Used for weighing
Molecular Weight (Base)	214.10 g/mol	Used for dosage calculation
Appearance	White crystalline solid	Hygroscopic
Salt Correction Factor	1.17	(250.57 / 214.10)

Solubility Profile

Solvent	Solubility (max)	Comments
PBS (pH 7.2)	~10 mg/mL	Preferred for biological injection.
0.9% Saline	~10 mg/mL	Standard vehicle for IP/SC administration.
Ethanol	~30 mg/mL	Not recommended for direct injection due to tissue irritation.
DMSO	~20 mg/mL	Use only if high concentration stock is required; dilute before use.
Water	~50-100 mM	Soluble, but lacks buffering capacity of PBS.

Part 3: Preparation Protocol

Experimental Logic & Vehicle Selection

For neurotoxicity studies (e.g., assessing 5-HT depletion), 4-BA is typically administered intraperitoneally (IP) to rats or mice.

- Vehicle: 0.9% Sterile Saline (NaCl) is the preferred vehicle to maintain isotonicity.
- Concentration: Stock solutions are typically prepared at 10 mg/mL (as salt) or calculated to deliver specific base-equivalent doses (e.g., 15 mg/kg).
- Stability: Halogenated amphetamines are generally stable in solution for short periods, but oxidation can occur. Fresh preparation is recommended.

Step-by-Step Preparation Workflow

Objective: Prepare 10 mL of a stock solution equivalent to 10 mg/mL of the Free Base in 0.9% Saline.

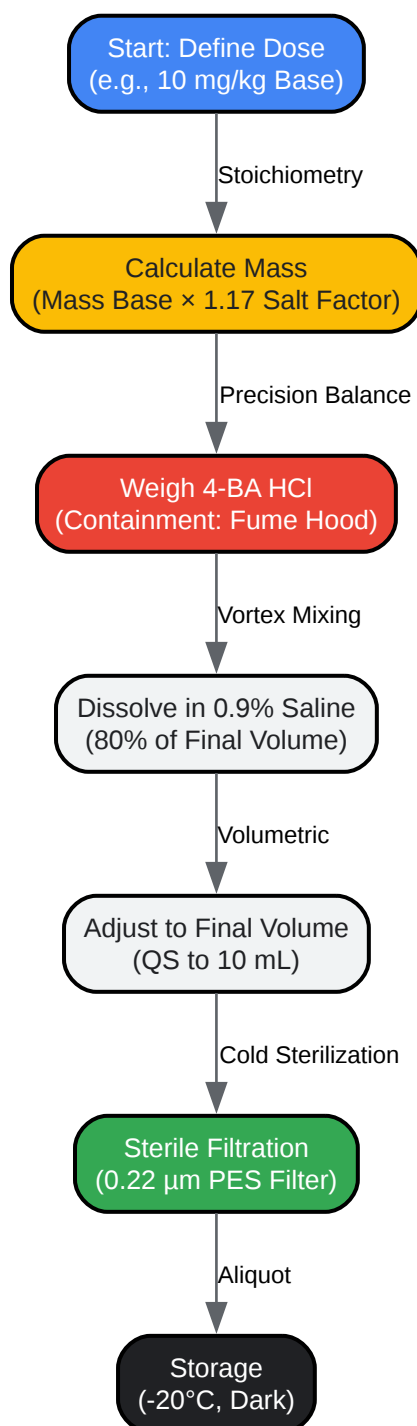
- Calculate Mass Requirement (with Salt Correction):

- Target Concentration (Base):
- Total Volume:
- Total Base Required:
- Mass of Salt Required:
- Weighing (Containment Required):
 - In a Class II Biological Safety Cabinet or Fume Hood, accurately weigh 117.0 mg of 4-Bromoamphetamine HCl.
 - Transfer to a sterile, amber glass vial (protection from light is good practice for halogenated compounds).
- Dissolution:
 - Add approximately 8 mL of sterile 0.9% Sodium Chloride (Saline).
 - Vortex gently for 1-2 minutes. The salt should dissolve readily at room temperature.
 - Note: If dissolution is slow, mild warming (37°C water bath) is permissible. Do not boil.
- Volume Adjustment:
 - Transfer the solution to a volumetric flask or graduated cylinder (if high precision is needed) or use a calibrated pipette to bring the final volume to 10.0 mL with 0.9% Saline.
 - Final Concentration: 11.7 mg/mL (Salt)
10 mg/mL (Free Base).
- Sterilization (Critical for Injection):
 - Do not autoclave the drug solution (potential for thermal degradation).
 - Pass the solution through a 0.22 μ m PES (Polyethersulfone) or PVDF syringe filter into a sterile, sealed crimp-top vial.

Storage & Stability

- Short-term (Hours/Days): Store at 4°C, protected from light.
- Long-term: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.
- Verification: Inspect for precipitation before use. If crystals appear, re-solubilize by warming; if discoloration (yellowing) occurs, discard (indicates oxidation).

Part 4: Visualization of Workflow



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Figure 1: Logical workflow for the preparation of sterile 4-Bromoamphetamine HCl solutions, highlighting the critical salt correction and cold sterilization steps.

Part 5: References

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